

tropic acid CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: Tropic acid

Cat. No.: B127719

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An In-depth Technical Guide to **Tropic Acid** for Researchers and Drug Development Professionals

Introduction

Tropic acid is a carboxylic acid that serves as a vital chiral building block in the synthesis of several important pharmaceuticals.^[1] Its structure, incorporating both a phenyl and a hydroxyl group, makes it a key precursor for tropane alkaloids, most notably atropine and hyoscyamine, which have significant anticholinergic properties.^{[1][2]} This technical guide provides a comprehensive overview of **tropic acid**, including its chemical identifiers, physicochemical properties, synthesis protocols, and its role in the production of therapeutic agents.

Chemical Identification and Nomenclature

The standard chemical identifiers for **tropic acid** are crucial for regulatory and research purposes. The compound exists as a racemic mixture and as individual enantiomers, each with specific identifiers.

- IUPAC Name: 3-hydroxy-2-phenylpropanoic acid^{[2][3][4]}
- Chiral IUPAC Name (S-enantiomer): (2S)-3-hydroxy-2-phenylpropanoic acid^[5]
- CAS Number (Racemic Mixture): 529-64-6^{[2][6][7]} and 552-63-6^{[3][4]} are both commonly cited for the racemic form.

- CAS Number (S-enantiomer): 16202-15-6[5]
- Molecular Formula: C₉H₁₀O₃[2]

Physicochemical Properties

A summary of the key quantitative data for **tropic acid** is presented below. These properties are essential for its handling, formulation, and synthesis planning.

| Property | Value | Source |
|------------------|---------------------------------------|-----------|
| Molecular Weight | 166.17 g/mol | [4][6][8] |
| Accurate Mass | 166.063 Da | [4] |
| Melting Point | 116-118 °C | [2][8] |
| Appearance | Crystalline solid | [9] |
| SMILES | <chem>C1=CC=C(C=C1)C(CO)C(=O)O</chem> | [2] |
| InChI Key | JACRWUWPXAESPB-UHFFFAOYSA-N | [2] |

Synthesis of Tropic Acid: Experimental Protocols

Several methods for the chemical synthesis of **tropic acid** have been developed. Below are detailed protocols for two common approaches.

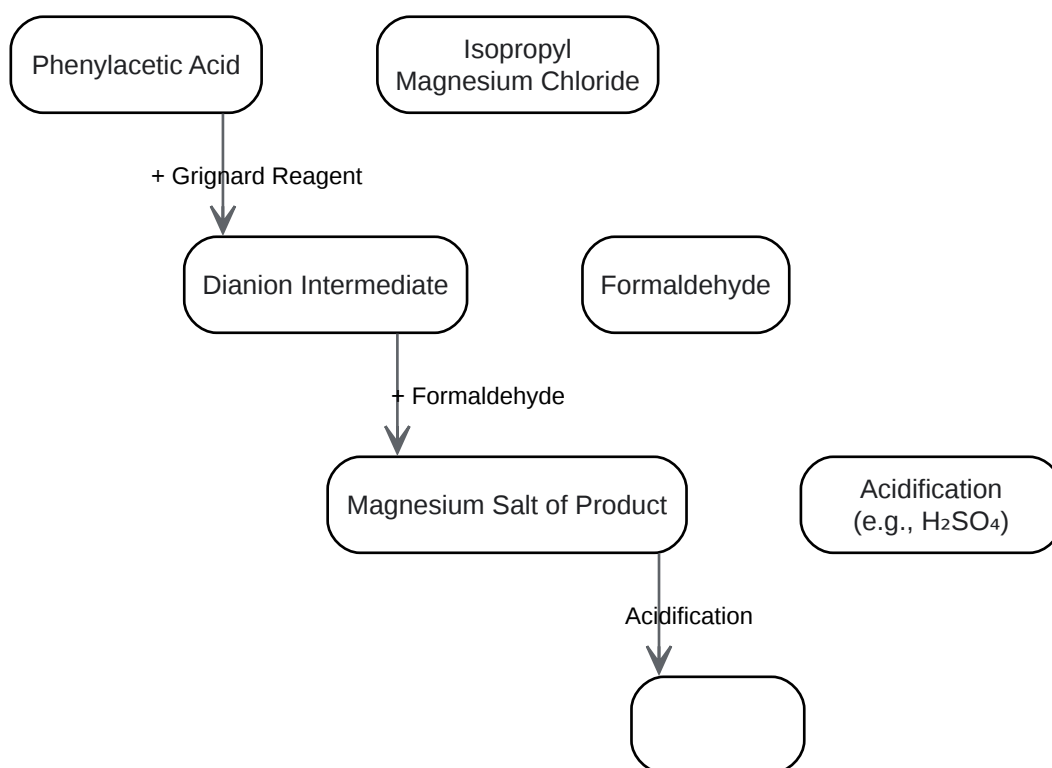
Protocol 1: Synthesis via Ivanov Reaction

This method prepares **tropic acid** from phenylacetic acid and formaldehyde through an Ivanov reaction, which involves the formation of a dianion using a Grignard reagent.[2]

Methodology:

- **Dianion Formation:** Prepare the dianion of phenylacetic acid by reacting it with a Grignard reagent, such as isopropyl magnesium chloride. This step is critical for the subsequent reaction with formaldehyde.

- Reaction with Formaldehyde: The formed dianion is then reacted with formaldehyde. This reaction leads to the formation of the magnesium salt of **tropic acid**.
- Acidification: The resulting magnesium salt is acidified, typically using sulfuric acid, to yield pure **tropic acid**.^[2]



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Ivanov Reaction Workflow for **Tropic Acid** Synthesis.

Protocol 2: Synthesis via Catalytic Hydrogenation

This process produces **tropic acid** in quantitative yields by the catalytic reduction of a lower alkyl ester of phenyl- α -hydroxymethylene acetic acid.^[9]

Methodology:

- Dissolution: Dissolve a lower alkyl ester of phenyl- α -hydroxymethylene acetic acid (e.g., the ethyl ester) in absolute ethanol.

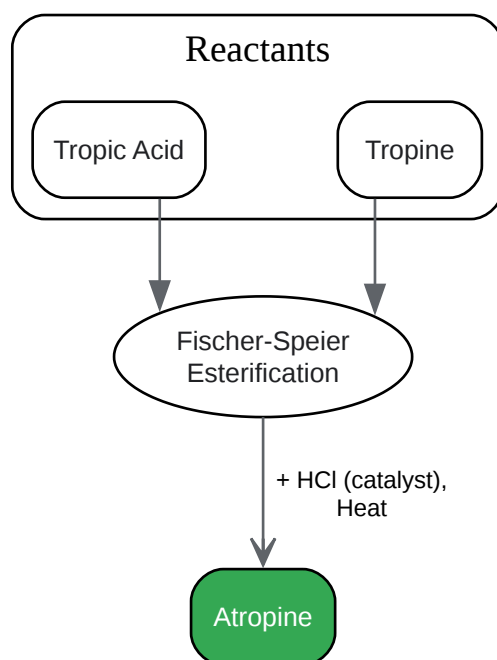
- Catalytic Hydrogenation: Add Raney nickel to the solution as a catalyst. Hydrogenate the mixture until the required amount of hydrogen is absorbed.
- Purification: Filter the catalyst from the solution and remove the solvent by evaporation. The resulting product is an oil (an ester of **tropic acid**).
- Hydrolysis: Hydrolyze the oily product in an aqueous barium hydroxide solution.
- Extraction and Crystallization: Acidify the solution and extract it with ether. Dry the ether extract over sodium sulfate and then evaporate the ether. The remaining oil will crystallize.
- Final Product: Add benzene to the crystals and filter to obtain pure **tropic acid** with a melting point of approximately 117°C.[9]

Application in Drug Development: Synthesis of Atropine

Tropic acid is a stereocenter-introducing precursor in the synthesis of atropine.[10] The final step involves the esterification of tropine with **tropic acid**.

Protocol: Fischer-Speier Esterification for Atropine Synthesis

- Reactants: Combine tropine and **tropic acid**.
- Catalyst: Use hydrochloric acid (HCl) as a catalyst.
- Reaction Condition: Heat the mixture of the acid, alcohol, and catalyst.
- Product: The reaction yields atropine, which is the **tropic acid** ester of tropine.[10]



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Workflow for the Synthesis of Atropine from **Tropic Acid**.

Biological Significance and Therapeutic Relevance

The primary significance of **tropic acid** in pharmacology lies in its role as a precursor to anticholinergic drugs like atropine and scopolamine.[1] The biological activity of these drugs is highly dependent on the stereochemistry of the **tropic acid** moiety, with the (R)-enantiomer being the biologically active form.[1] These drugs function as competitive antagonists of muscarinic acetylcholine receptors and are used for various medical purposes, including as mydriatics, antidotes for organophosphate poisoning, and treatments for bradycardia and motion sickness.[1]

While **tropic acid** itself is primarily a synthetic intermediate, it has been identified as a human xenobiotic metabolite and a metabolite in *Saccharomyces cerevisiae*. [3] Some sources also suggest that as a benzoic acid derivative, it may possess anti-fungal properties.[6]

Conclusion

Tropic acid is a fundamentally important molecule for the pharmaceutical industry. Its well-defined synthesis routes and critical role in forming the active components of widely used

anticholinergic medications underscore its value. This guide provides the core technical information required by researchers and professionals in drug development to understand and utilize **tropic acid** effectively in their work.

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References

- 1. benchchem.com [benchchem.com]
- 2. Tropic acid - Wikipedia [en.wikipedia.org]
- 3. Tropic acid | C₉H₁₀O₃ | CID 10726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (2RS)-3-Hydroxy-2-phenylpropanoic Acid (Tropic Acid) [lgcstandards.com]
- 5. Tropic acid, (-)- | C₉H₁₀O₃ | CID 785356 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. usbio.net [usbio.net]
- 7. Tropic acid synthesis - chemicalbook [chemicalbook.com]
- 8. Tropic acid | 552-63-6 | FT31509 | Biosynth [biosynth.com]
- 9. US2390278A - Process for the production of tropic acid - Google Patents [patents.google.com]
- 10. Atropine [chm.bris.ac.uk]
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